

An In-Depth Technical Guide to Topoisomerase II Inhibitor 18 (Compound IV)

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Compound of Interest

Compound Name: *Topoisomerase II inhibitor 18*

Cat. No.: *B12366468*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the quinoxaline-based topoisomerase II inhibitor, designated as Compound IV, with the Chemical Abstracts Service (CAS) number 2382959-65-9. This document collates critical chemical information, quantitative biological data, detailed experimental protocols, and visual representations of its mechanism of action. The information presented herein is intended to serve as a valuable resource for researchers in oncology, pharmacology, and medicinal chemistry who are investigating novel anti-cancer therapeutics targeting topoisomerase II.

Chemical Information

Topoisomerase II inhibitor 18, also referred to as Compound IV, is a synthetic quinoxaline derivative.^[1]

Table 1: Chemical and Physical Properties of **Topoisomerase II Inhibitor 18** (Compound IV)

Property	Value
CAS Number	2382959-65-9
Molecular Formula	C ₂₀ H ₂₁ N ₃ OS
Molecular Weight	351.47 g/mol
Appearance	Not specified in available literature
Melting Point	151-153 °C
Boiling Point (Predicted)	581.9 ± 50.0 °C
Density (Predicted)	1.23 ± 0.1 g/cm ³
pKa (Predicted)	15.66 ± 0.46

Biological Activity and Quantitative Data

Compound IV has demonstrated potent and selective anticancer activity, primarily through the inhibition of topoisomerase II, leading to apoptosis in cancer cells.[\[1\]](#)

In Vitro Cytotoxicity

The cytotoxic effects of Compound IV have been evaluated against various cancer cell lines using the MTT assay.[\[1\]](#)

Table 2: IC₅₀ Values of Compound IV against Cancer and Normal Cell Lines

Cell Line	Cell Type	IC ₅₀ (μM)
PC-3	Prostate Cancer	2.11
HepG2	Liver Cancer	Not specified in abstract
Vero	Normal Kidney Cells	Not specified in abstract

Data extracted from Elsakka MEG, et al. (2024).[\[1\]](#)

Topoisomerase II Inhibition

The inhibitory activity of Compound IV against topoisomerase II was determined using a decatenation assay.

Table 3: Topoisomerase II Inhibitory Activity of Compound IV

Compound	IC ₅₀ (μM)
Compound IV	7.529
Doxorubicin	Not specified in abstract

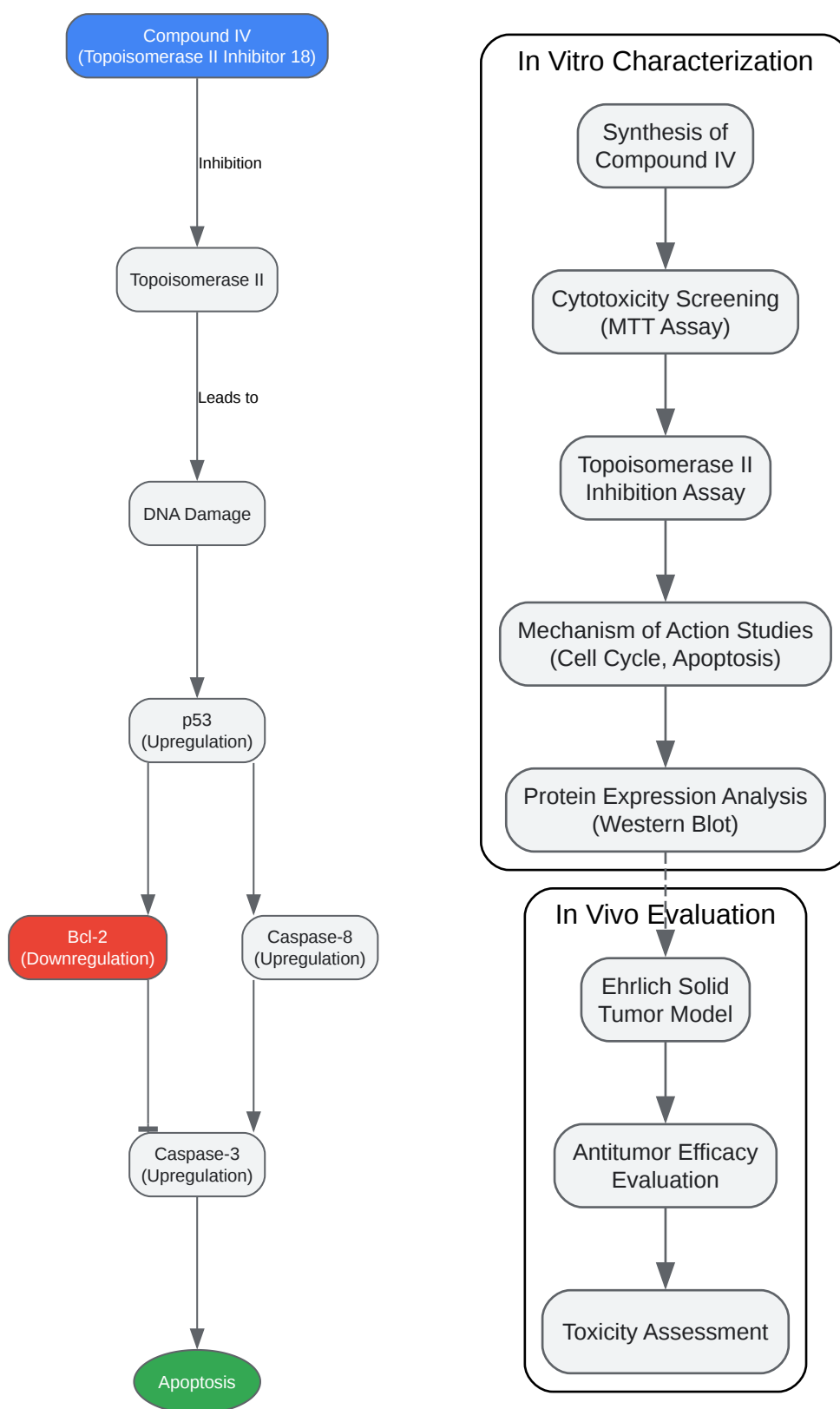
Data extracted from Elsakka MEG, et al. (2024).[1]

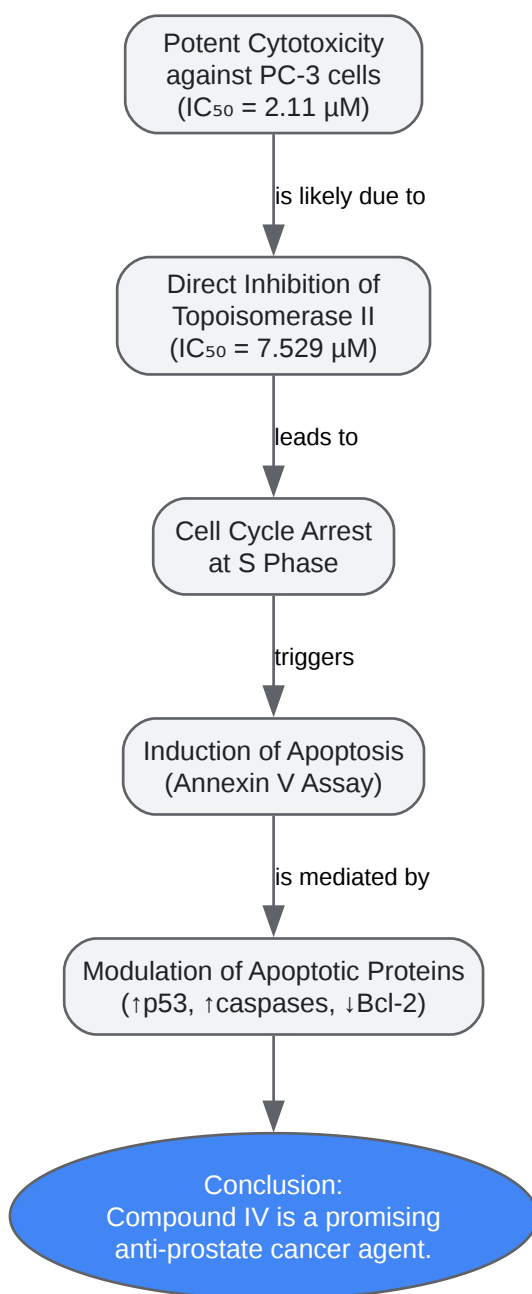
Mechanism of Action

Compound IV exerts its anticancer effects by inhibiting topoisomerase II, which leads to cell cycle arrest and the induction of apoptosis through a p53-mediated pathway.[1]

Signaling Pathway

The apoptotic cascade initiated by Compound IV in PC-3 cells involves the upregulation of pro-apoptotic proteins and the downregulation of anti-apoptotic proteins.[1]





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References

- 1. tandfonline.com [tandfonline.com]
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